Thermochemical Analysis of 3-Nitro-L-phenylalanine: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: January 2026

Compound of Interest		
Compound Name:	*3-Nitro-L-phenylalanine*	
Cat. No.:	*B556584*	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the methodologies for the thermochemical analysis of **3-Nitro-L-phenylalanine**, a synthetic amino acid derivative of interest in biochemical research and drug development.[1][2] While specific experimental thermochemical data for this compound is not extensively available in peer-reviewed literature, this document outlines the foundational experimental protocols, including Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA), that are essential for characterizing its thermal properties. The guide also includes a summary of its known physicochemical properties and a generalized experimental workflow to aid researchers in designing their own analytical studies. This document is intended to serve as a practical resource for scientists and professionals engaged in the study and application of novel amino acid derivatives.

Introduction

3-Nitro-L-phenylalanine is a derivative of the essential amino acid L-phenylalanine, characterized by the presence of a nitro group on the phenyl ring.[1][2] This modification can significantly alter the molecule's chemical reactivity, biological activity, and physical properties. In fields such as drug discovery and peptide synthesis, a thorough understanding of a compound's thermal stability and phase behavior is critical for formulation development, process optimization, and ensuring product quality and safety. Thermochemical analysis provides invaluable insights into these aspects. This guide details the standard techniques

used to elucidate the thermochemical profile of amino acid derivatives like **3-Nitro-L-phenylalanine**.

Physicochemical Properties of 3-Nitro-L-phenylalanine

A summary of the available physicochemical data for **3-Nitro-L-phenylalanine** is presented in Table 1. It is important to note the absence of experimentally determined thermochemical values in the public domain. The data presented here is based on computational predictions and information from chemical suppliers.

Property	Value	Source
IUPAC Name	(2S)-2-amino-3-(3-nitrophenyl)propanoic acid	PubChem[3]
Molecular Formula	$C_9H_{10}N_2O_4$	PubChem[3]
Molecular Weight	210.19 g/mol	PubChem[3]
Appearance	Off-white powder	Chem-Impex[2]
Purity (typical)	≥ 97% (HPLC)	Chem-Impex[2]
Storage Conditions	0-8 °C	Chem-Impex[2]
Thermochemical Data		
Melting Point	Not available	
Enthalpy of Fusion	Not available	
Decomposition Temperature	Not available	
Enthalpy of Combustion	Not available	
Enthalpy of Formation	Not available	

Table 1: Summary of Physicochemical Properties of **3-Nitro-L-phenylalanine**

Experimental Protocols

The following sections describe the detailed experimental methodologies for the thermochemical characterization of **3-Nitro-L-phenylalanine**. These protocols are based on established methods for the analysis of amino acids and other organic compounds.

Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a thermoanalytical technique that measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. It is used to determine the temperature and heat flow associated with thermal transitions in a material.

Objective: To determine the melting point, enthalpy of fusion, and to identify any other phase transitions of **3-Nitro-L-phenylalanine**.

Instrumentation:

- A calibrated Differential Scanning Calorimeter.

- Hermetically sealed aluminum or gold-plated steel pans.

- High-purity inert gas (e.g., nitrogen or argon) for purging.

Procedure:

- Sample Preparation: Accurately weigh 2-5 mg of **3-Nitro-L-phenylalanine** into a sample pan.

- Encapsulation: Hermetically seal the pan to prevent any loss of sample due to sublimation or decomposition.

- Reference Pan: Prepare an empty, sealed pan as a reference.

- Instrument Setup:

  - Place the sample and reference pans into the DSC cell.

  - Purge the cell with the inert gas at a flow rate of 20-50 mL/min.

- Thermal Program:

    - Equilibrate the sample at a starting temperature well below the expected melting point (e.g., 25 °C).

    - Ramp the temperature at a constant heating rate, typically 5-10 °C/min, to a final temperature that is sufficiently high to ensure all transitions of interest are observed (e.g., 300 °C). A slower heating rate can provide better resolution of thermal events.

- Data Analysis:

    - The resulting thermogram will plot heat flow against temperature.

    - The melting point is determined as the onset or peak temperature of the endothermic melting transition.

    - The enthalpy of fusion (ΔH_{fus}) is calculated by integrating the area of the melting peak.

Thermogravimetric Analysis (TGA)

Thermogravimetric Analysis measures the change in mass of a sample as a function of temperature in a controlled atmosphere. This technique is used to determine the thermal stability and decomposition profile of a material.

Objective: To determine the decomposition temperature and to characterize the thermal degradation pattern of **3-Nitro-L-phenylalanine**.
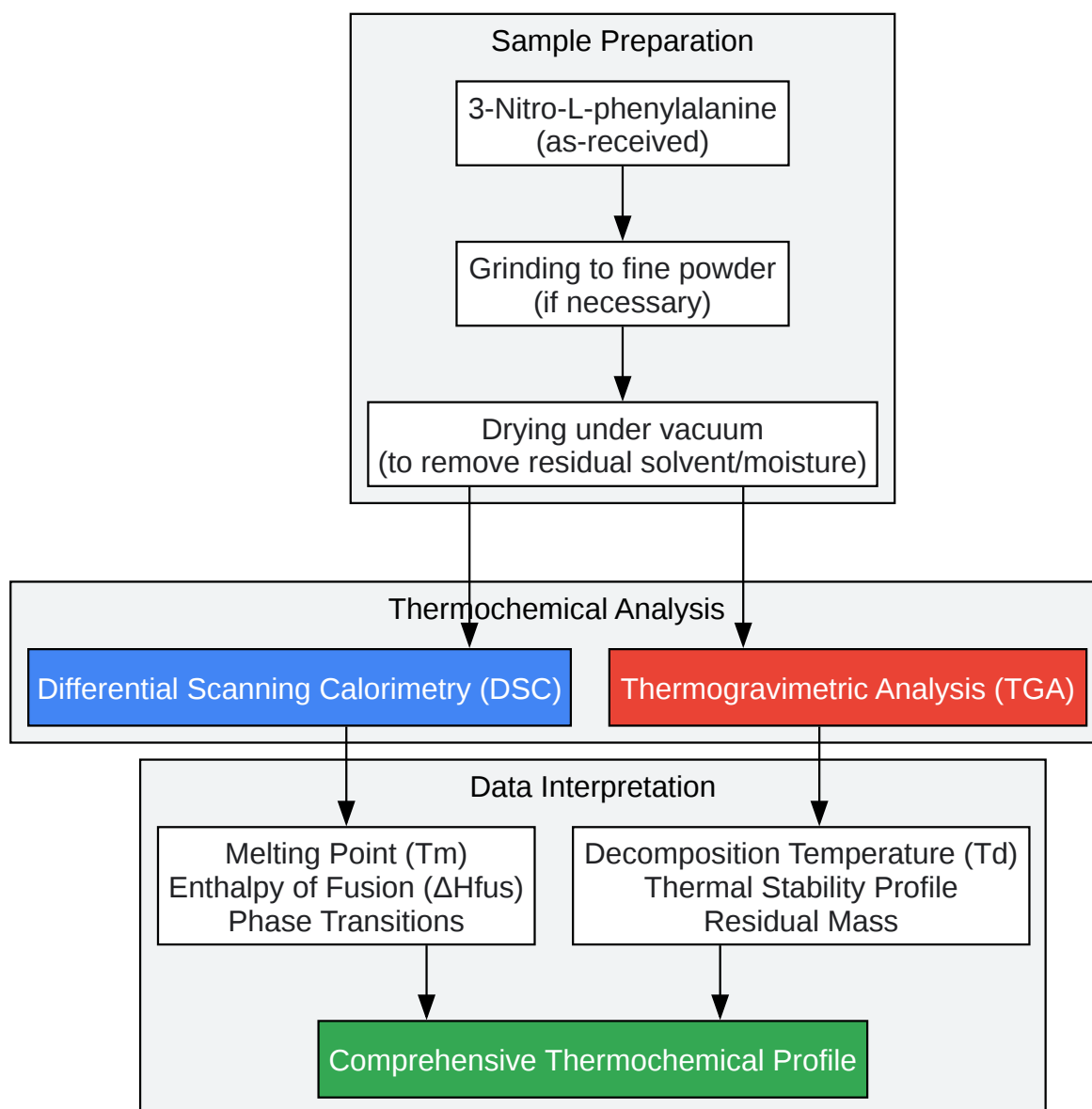
Instrumentation:

- A calibrated Thermogravimetric Analyzer.

- Ceramic (e.g., alumina) or platinum sample pans.

- High-purity inert gas (e.g., nitrogen) or a reactive gas (e.g., air) for purging.

Procedure:

Tech Support

- Sample Preparation: Place 5-10 mg of **3-Nitro-L-phenylalanine** into the tared TGA sample pan.

- Instrument Setup:

  - Place the sample pan onto the TGA balance mechanism.

  - Purge the furnace with the desired gas at a flow rate of 20-50 mL/min to provide a controlled atmosphere. An inert atmosphere is typically used to study thermal decomposition without oxidation.

- Thermal Program:

  - Equilibrate the sample at a starting temperature (e.g., 30 °C).

  - Heat the sample at a constant rate, typically 10 °C/min, to a final temperature where the sample has completely decomposed (e.g., 600 °C).

- Data Analysis:

  - The TGA curve will show the percentage of weight loss versus temperature.

  - The decomposition temperature can be reported as the onset temperature of the major weight loss step.

  - The derivative of the TGA curve (DTG curve) can be used to identify the temperatures at which the rate of weight loss is maximal.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the thermochemical analysis of **3-Nitro-L-phenylalanine**.

Sample Preparation

3-Nitro-L-phenylalanine
(as-received)

↓

Grinding to fine powder
(if necessary)

↓

Drying under vacuum
(to remove residual solvent/moisture)

Thermochemical Analysis

Differential Scanning Calorimetry (DSC)

Thermogravimetric Analysis (TGA)

Data Interpretation

Melting Point (Tm)
Enthalpy of Fusion (ΔHfus)
Phase Transitions

Decomposition Temperature (Td)
Thermal Stability Profile
Residual Mass

Comprehensive Thermochemical Profile

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Caption: Experimental workflow for the thermochemical analysis of **3-Nitro-L-phenylalanine**.

Conclusion

This technical guide has outlined the essential methodologies for the thermochemical characterization of **3-Nitro-L-phenylalanine**. While specific experimental data remains to be published, the detailed protocols for Differential Scanning Calorimetry and Thermogravimetric Analysis provide a robust framework for researchers to determine key thermal properties such as melting point, enthalpy of fusion, and decomposition temperature. The systematic workflow presented will aid in the comprehensive evaluation of this and other novel amino acid derivatives, which is a critical step in their potential application in drug development and materials science. It is recommended that future work focuses on the experimental determination and publication of the thermochemical data for **3-Nitro-L-phenylalanine** to fill the current knowledge gap.

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References

- 1. 3-Nitro-L-phenylalanine | 19883-74-0 | FN50086 | Biosynth [biosynth.com]

- 2. chemimpex.com [chemimpex.com]

- 3. 3-Nitro-L-phenylalanine | C9H10N2O4 | CID 2761812 - PubChem [pubchem.ncbi.nlm.nih.gov]

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